

Application Notes and Protocols for ZYF0033

Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: ZYF0033

Cat. No.: B8118779

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These application notes provide detailed protocols for the preparation, storage, and use of **ZYF0033** stock solutions for in vitro cell culture experiments. **ZYF0033** is an orally active and potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), a key regulator of T-cell activation.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for obtaining reproducible and reliable experimental results.

Summary of ZYF0033 Properties

ZYF0033, also known as HPK1-IN-22, is a small molecule inhibitor with an IC₅₀ of less than 10 nM for HPK1.^{[1][2][4]} It has been shown to promote anti-cancer immune responses by reducing the phosphorylation of SLP76, a downstream target of HPK1.^{[1][2][3][4]} In cell culture experiments, **ZYF0033** has been used at concentrations around 100 nM to observe effects on T-cell proliferation and cytokine secretion.^{[1][3]}

Quantitative Data for ZYF0033 Stock Solutions

For consistent experimental outcomes, it is imperative to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for preparing **ZYF0033** stock solutions.

Parameter	Value	Source
Molecular Weight	462.61 g/mol	[3][5]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][3][5]
Solubility in DMSO	Up to 100 mg/mL (216.16 mM)	[1]
80 mg/mL (172.93 mM)	[3][5]	
Recommended Stock Concentration	10 mM in DMSO	[2]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1]
Storage of Powder	-20°C for up to 3 years	[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ZYF0033 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZYF0033** in DMSO. It is crucial to use anhydrous, high-purity DMSO to ensure the stability and solubility of the compound.[1]

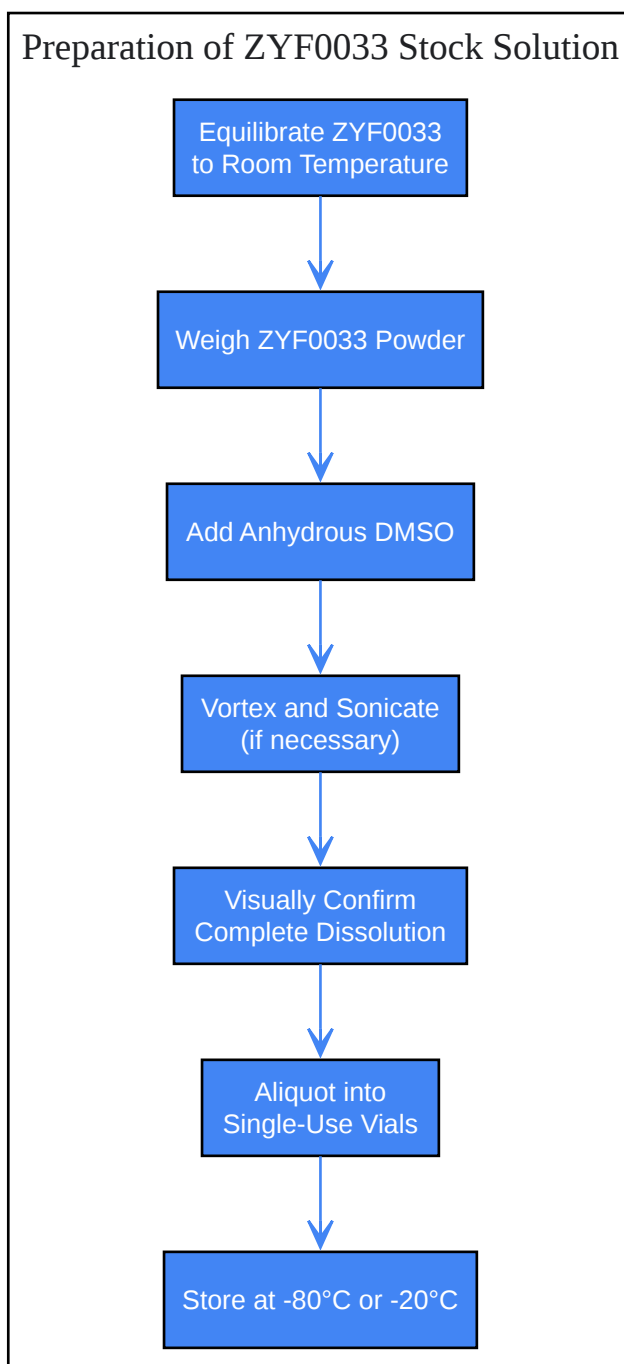
Materials:

- **ZYF0033** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Ultrasonic bath (optional, but recommended)[[1](#)][[3](#)][[5](#)]

Procedure:

- **Equilibrate ZYF0033:** Allow the vial of **ZYF0033** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh ZYF0033:** Accurately weigh out a precise amount of **ZYF0033** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.626 mg of **ZYF0033**.
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed **ZYF0033** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly. If necessary, use an ultrasonic bath to aid dissolution.[[1](#)][[3](#)][[5](#)] Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- **Aliquot for Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.[[1](#)]
- **Store Properly:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[[1](#)]



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Caption: Workflow for **ZYF0033** Stock Solution Preparation.

Protocol 2: Preparation of ZYF0033 Working Solution for Cell Culture

This protocol details the dilution of the **ZYF0033** DMSO stock solution to a final working concentration in cell culture medium. It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%, with 0.1% or lower being ideal.

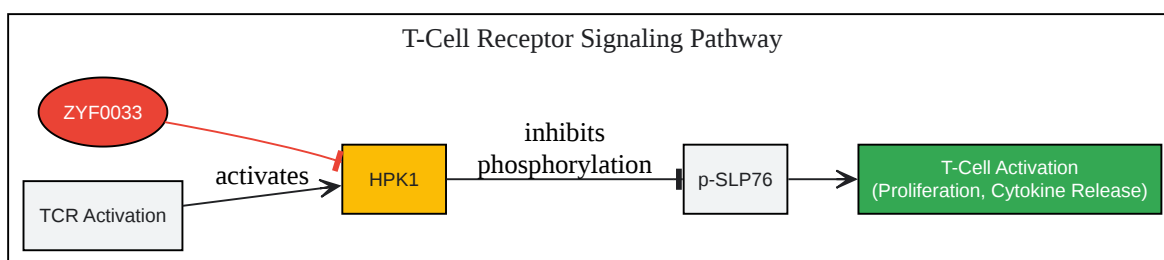
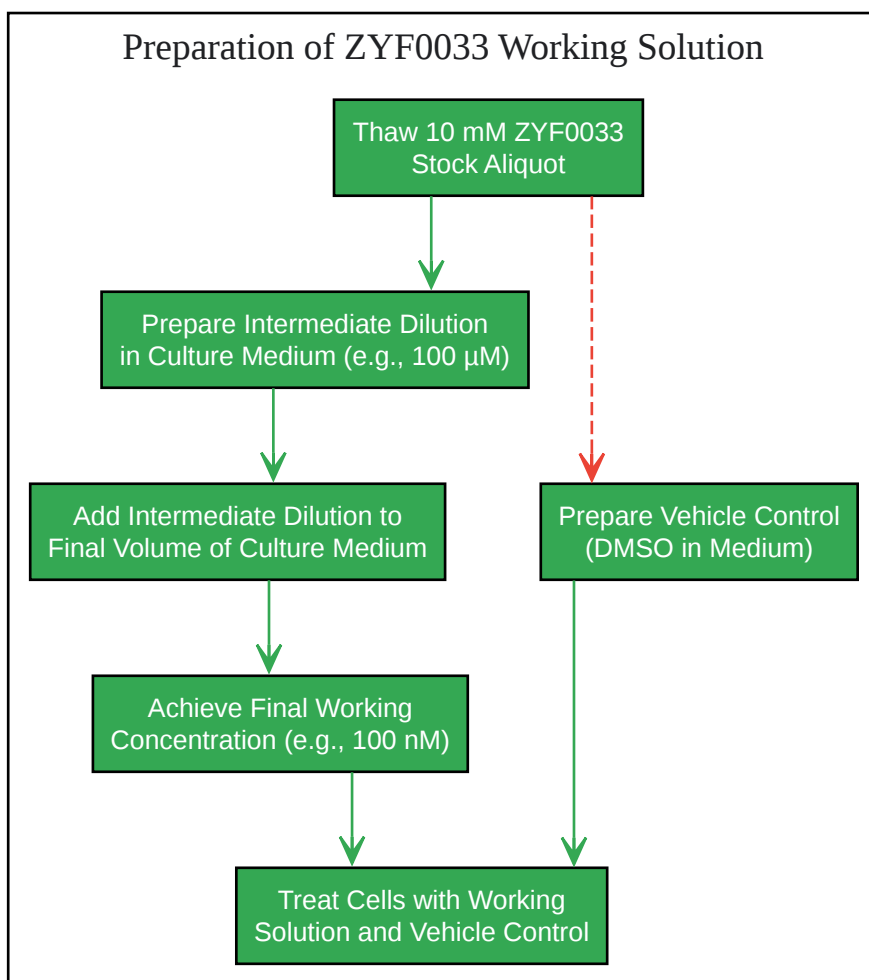
Materials:

- 10 mM **ZYF0033** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **ZYF0033** stock solution at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes and to ensure accurate dilution, it is recommended to first prepare an intermediate dilution of the stock solution in cell culture medium.
 - For example, to prepare a 100 μ M intermediate solution, dilute the 10 mM stock solution 1:100 in pre-warmed complete cell culture medium (e.g., add 2 μ L of 10 mM stock to 198 μ L of medium).
- Prepare Final Working Solution: Add the appropriate volume of the intermediate or stock solution to the final volume of cell culture medium to achieve the desired final concentration.
 - Example using intermediate dilution: To obtain a final concentration of 100 nM in 10 mL of culture medium, add 10 μ L of the 100 μ M intermediate solution to the 10 mL of medium.
 - Example directly from stock: To obtain a final concentration of 100 nM in 10 mL of culture medium, add 1 μ L of the 10 mM stock solution to the 10 mL of medium.

- **Mix Thoroughly:** Gently mix the final working solution by inverting the tube or by gentle pipetting to ensure a homogenous concentration.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without **ZYF0033**) to an equivalent volume of cell culture medium. This is crucial to distinguish the effects of the compound from the effects of the solvent.
- **Treat Cells:** Add the **ZYF0033** working solution and the vehicle control to your cell cultures.



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